

Handling and safety precautions for Bredinin aglycone

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Compound of Interest

Compound Name: Bredinin aglycone

Cat. No.: B021429

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Technical Support Center: Bredinin Aglycone

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, safety, and experimental use of **Bredinin aglycone**.

Frequently Asked Questions (FAQs)

Q1: What is **Bredinin aglycone** and what is its primary mechanism of action?

A1: **Bredinin aglycone** (also known as SM-108 or 5-Hydroxy-1H-imidazole-4-carboxamide) is a purine nucleotide analog. Its primary mechanism of action is the inhibition of inosine-5'-monophosphate dehydrogenase (IMPDH).[1] IMPDH is a key enzyme in the de novo synthesis pathway of guanine nucleotides.[2][3] By inhibiting this enzyme, **Bredinin aglycone** disrupts DNA and RNA synthesis, which preferentially affects the proliferation of lymphocytes.[2][4]

Q2: What are the main applications of **Bredinin aglycone** in research?

A2: **Bredinin aglycone** is primarily used in research to:

- Assay the efficiency of purine nucleotide analog catalysts.[5][6][7]
- Study the effects of IMPDH inhibition on cellular processes.[1]
- Investigate purine metabolism and its role in various diseases.[8]

- Serve as a reference compound in the development of new immunosuppressive or anti-proliferative agents.

Q3: What are the recommended storage conditions for **Bredinin aglycone**?

A3: Proper storage is crucial to maintain the stability and activity of **Bredinin aglycone**. For detailed storage information, please refer to the "Storage and Stability" table below.

Q4: In which solvents is **Bredinin aglycone** soluble?

A4: **Bredinin aglycone** has limited solubility in water and is more soluble in dimethyl sulfoxide (DMSO). For specific solubility data, please consult the "Chemical and Physical Properties" table.

Safety and Handling Precautions

Hazard Identification and First Aid Measures

Bredinin aglycone is classified as an irritant.^[9] The following hazard and precautionary statements apply:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^[9]^[10]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).^[10]

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If symptoms persist, seek medical attention.
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.

Personal Protective Equipment (PPE)

When handling **Bredinin aglycone**, it is essential to use appropriate personal protective equipment:

PPE	Recommendation
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. Ensure that skin is not exposed.
Respiratory Protection	Use a dust mask or respirator if handling large quantities or if dust is generated. Work in a well-ventilated area or under a fume hood.

Handling and Disposal

- Handling: Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.

- Disposal: Dispose of waste product and contaminated packaging in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Quantitative Data Summary

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₄ H ₅ N ₃ O ₂	[5]
Molecular Weight	127.1 g/mol	[5]
CAS Number	56973-26-3	[5]
Appearance	Solid	[5]
Purity	≥98%	[9][10]
Solubility in H ₂ O	1 mg/mL (7.87 mM) (Sonication is recommended)	[5]
Solubility in DMSO	21.67 mg/mL (170.5 mM) (Sonication is recommended)	[5]

Storage and Stability

Form	Storage Temperature	Stability Period	Source
Powder	-20°C	3 years	[5]
In Solvent	-80°C	1 year	[5]
Stock Solution	-80°C	6 months	[6]
Stock Solution	-20°C	1 month	[6]

Experimental Protocols

Protocol: In Vitro IMPDH Inhibition Assay

This protocol is adapted from standard fluorometric or spectrophotometric assays for IMPDH activity and can be used to determine the inhibitory potential of **Bredinin aglycone**.

Materials:

- **Bredinin aglycone**
- Recombinant human IMPDH2 enzyme
- IMPDH Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 100 mM KCl, 3 mM EDTA, 0.1 mg/mL BSA)
- Inosine monophosphate (IMP) solution
- Nicotinamide adenine dinucleotide (NAD⁺) solution
- Detection reagent (e.g., a reagent that generates a fluorescent or colorimetric signal upon NADH production)
- 96-well microplate (black or clear, depending on the detection method)
- Microplate reader

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **Bredinin aglycone** in DMSO.
 - Prepare working solutions of IMP and NAD⁺ in the assay buffer.
 - Prepare the IMPDH enzyme solution to the desired concentration in cold assay buffer.
- Assay Setup:
 - Add the assay buffer to all wells of the 96-well plate.
 - Add serial dilutions of the **Bredinin aglycone** stock solution to the experimental wells. Add an equivalent amount of DMSO to the control wells.

- Add the IMPDH enzyme solution to all wells except the blank.
- Incubate the plate at room temperature for a pre-determined time (e.g., 15-30 minutes) to allow the inhibitor to bind to the enzyme.
- Enzyme Reaction and Measurement:
 - Initiate the reaction by adding a mixture of IMP and NAD⁺ to all wells.
 - Immediately place the plate in a microplate reader and measure the signal (fluorescence or absorbance) at regular intervals for a specified period (e.g., 30-60 minutes). The signal should be proportional to the amount of NADH produced.
- Data Analysis:
 - Calculate the reaction rate (slope of the linear portion of the signal vs. time curve) for each well.
 - Normalize the rates of the inhibitor-treated wells to the rate of the DMSO control.
 - Plot the normalized rates against the logarithm of the inhibitor concentration and fit the data to a suitable dose-response curve to determine the IC₅₀ value.

Troubleshooting Guides

Issue 1: Low or No Enzyme Activity

Possible Cause	Troubleshooting Step
Inactive Enzyme	Ensure the enzyme was stored correctly at -80°C and has not undergone multiple freeze-thaw cycles. Use a fresh aliquot of the enzyme.
Incorrect Assay Buffer pH	Verify the pH of the assay buffer. IMPDH activity is pH-sensitive.
Degraded Substrates	Prepare fresh IMP and NAD ⁺ solutions for each experiment.

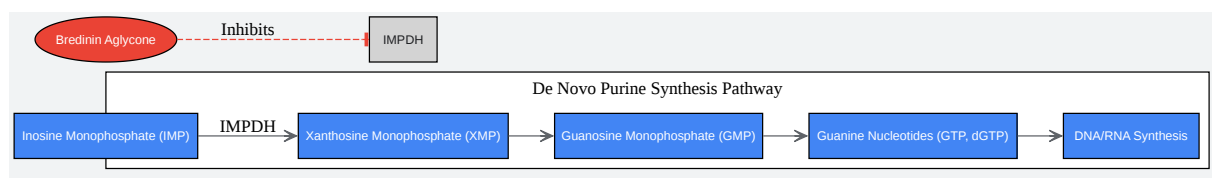
Issue 2: High Variability in Results

Possible Cause	Troubleshooting Step
Inaccurate Pipetting	Calibrate pipettes regularly. Use a master mix for reagents to minimize pipetting errors.
Inconsistent Incubation Times	Use a multichannel pipette or automated dispenser to ensure consistent timing for reagent addition.
Compound Precipitation	Visually inspect the wells for any precipitate. If observed, try using a lower concentration of Bredinin aglycone or a different solvent system.

Issue 3: Unexpected IC₅₀ Values

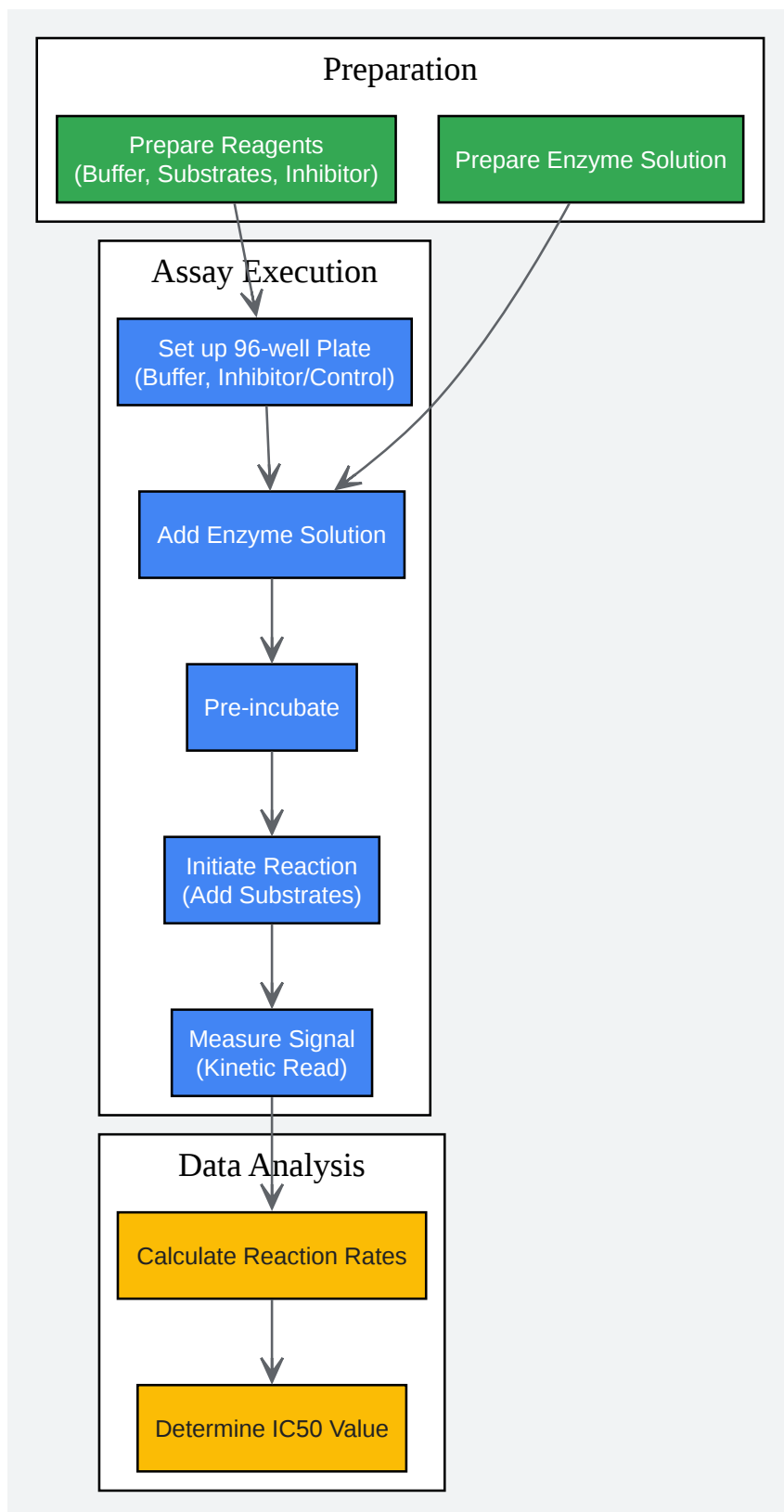
Possible Cause	Troubleshooting Step
Incorrect Inhibitor Concentration	Verify the concentration of the Bredinin aglycone stock solution.
Sub-optimal Substrate Concentration	Ensure the IMP and NAD ⁺ concentrations are appropriate for the assay. For competitive inhibitors, the apparent IC ₅₀ is dependent on the substrate concentration.
Assay Conditions Not Optimized	Optimize enzyme concentration, incubation times, and temperature to ensure the assay is running under optimal conditions.

Visualizations



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Caption: Inhibition of the de novo purine synthesis pathway by **Bredinin aglycone**.



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Caption: General experimental workflow for an IMPDH inhibition assay.

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